

Application Note: Quantifying Insulin Secretion from Isolated Islets

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Compound of Interest

Compound Name:	Insulin
Cat. No.:	B600854

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Audience: Researchers, scientists, and drug development professionals.

Introduction

The pancreatic islet, a complex micro-organ, is the primary regulator of glucose homeostasis. The ability of its beta-cells to sense and respond to changes in blood glucose by secreting **insulin** is fundamental to metabolic health. Dysfunctional **insulin** secretion is a hallmark of diabetes mellitus.^[1] Therefore, the accurate quantification of **insulin** secretion from isolated islets is a critical in vitro tool for diabetes research, islet transplantation, and the development of novel therapeutic agents.^{[2][3]} This document provides detailed protocols for the two most common methods for assessing islet function: the static Glucose-Stimulated **Insulin** Secretion (GSIS) assay and the dynamic perfusion assay.

Key Methodologies for Quantifying Insulin Secretion

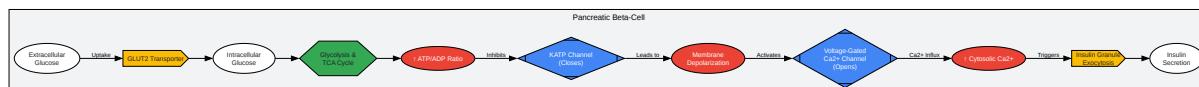
Two primary methods are employed to assess the **insulin** secretory capacity of isolated islets:

- Static Incubation (GSIS Assay): This is a widely used, robust method for determining dose-response relationships to various secretagogues.^[2] Islets are incubated in solutions with low and high glucose concentrations, and the amount of secreted **insulin** is measured.^{[4][5]} This method is suitable for screening compounds and assessing overall islet quality.^[3]
- Dynamic Perfusion: This technique provides a more physiological assessment of islet function by measuring the kinetics of **insulin** release in real-time.^{[6][7]} Islets are placed in a

chamber and continuously supplied with fresh buffer, allowing for the characterization of the biphasic pattern of **insulin** secretion—a critical aspect of beta-cell function.[8][9]

The Glucose-Stimulated Insulin Secretion (GSIS) Signaling Pathway

The secretion of **insulin** by pancreatic beta-cells is a tightly regulated process initiated by glucose metabolism. Understanding this pathway is crucial for interpreting secretion data.



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Caption: Glucose-stimulated **insulin** secretion (GSIS) pathway in beta-cells.

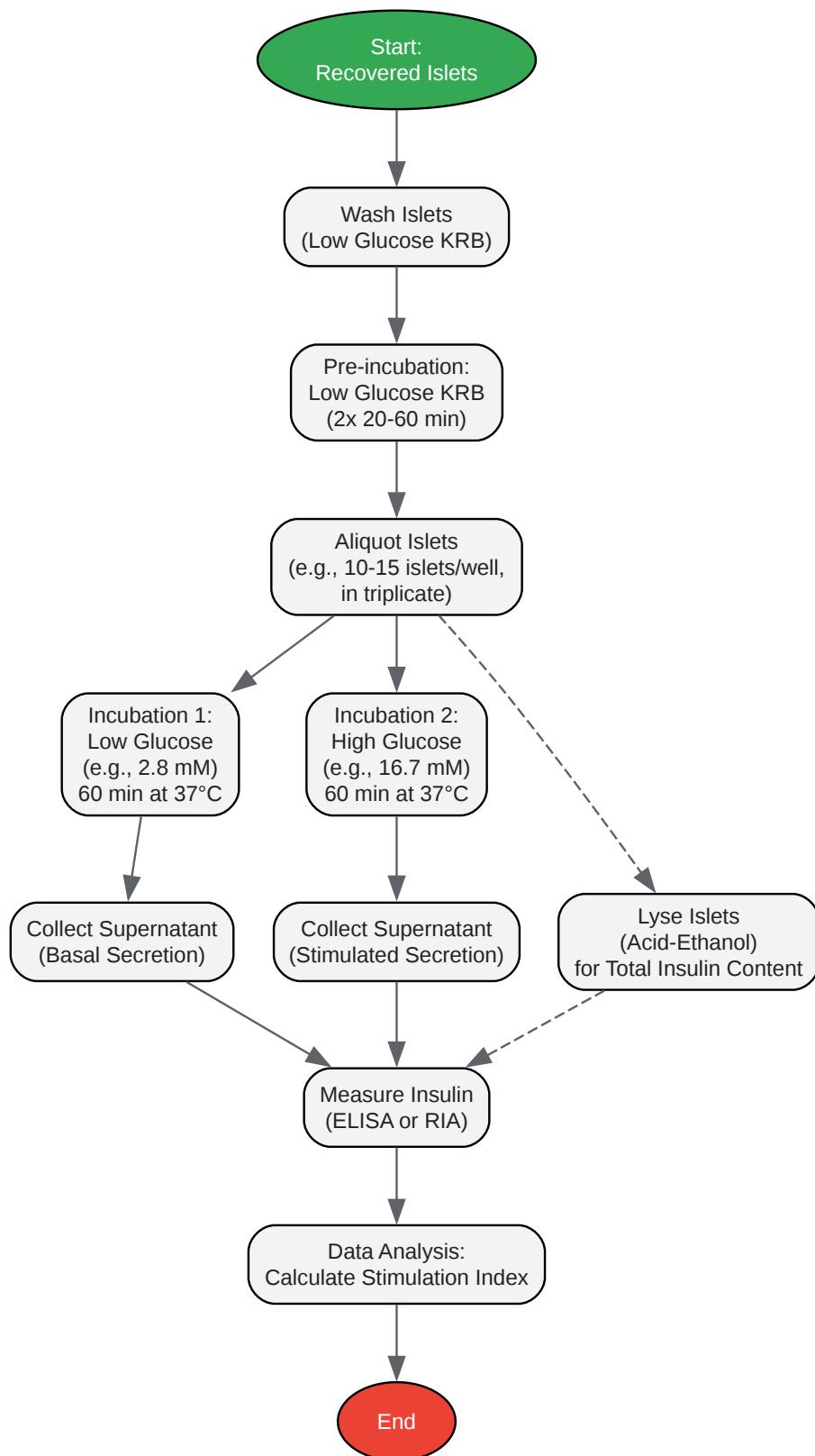
Experimental Protocols

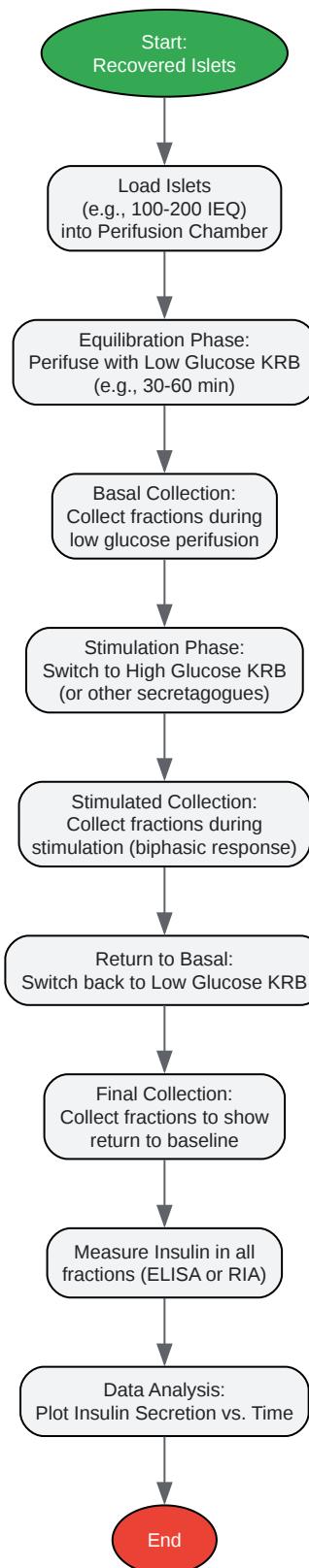
Islet Isolation and Culture

Protocols for islet isolation are well-established but vary depending on the species (e.g., mouse, rat, human).[10] Following isolation, islets should be allowed to recover for a period, typically overnight, in a sterile culture medium at 37°C and 5% CO2 before conducting secretion assays.[5][11]

Protocol 1: Static Glucose-Stimulated Insulin Secretion (GSIS) Assay

This protocol describes a standard static assay to measure **insulin** secretion in response to low and high glucose concentrations.[4][5]



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